

Firefly Luciferase-IN-5: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: *Firefly luciferase-IN-5*

Cat. No.: *B14971283*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Firefly luciferase-IN-5 is a potent, nanomolar-level inhibitor of ATP-dependent luciferases, playing a crucial role in the development of orthogonal reporter gene assays. Its discovery has been instrumental in enabling the multiplexing of bioluminescent assays by providing a specific inhibitor to quench the activity of certain luciferases while leaving others unaffected. This technical guide provides a comprehensive overview of the discovery, synthesis, and characterization of **Firefly luciferase-IN-5**, tailored for researchers and professionals in drug development and related scientific fields.

Discovery of Firefly Luciferase-IN-5

Firefly luciferase-IN-5 was identified through a reporter enzyme inhibitor study aimed at assembling orthogonal reporter gene assays. The discovery was first reported by Ho and colleagues in a 2013 publication in ACS Chemical Biology. The study sought to identify potent and selective inhibitors for various luciferases to facilitate the development of multiplexed assays, where multiple reporter enzymes are used simultaneously in the same sample. **Firefly luciferase-IN-5** emerged from this screening as a highly effective inhibitor of specific ATP-dependent luciferases.

Chemical Structure and Properties

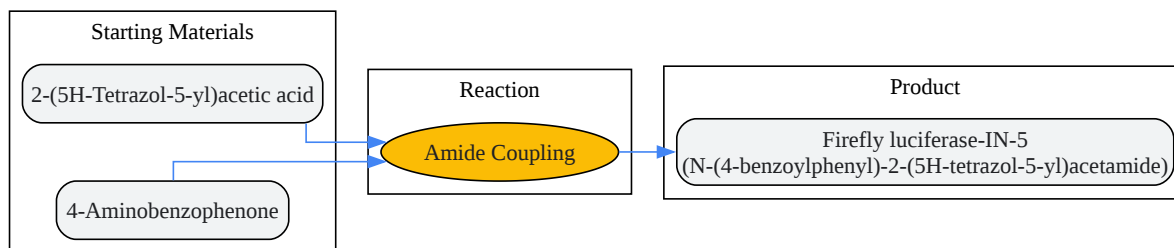
The chemical structure of **Firefly luciferase-IN-5** is N-(4-benzoylphenyl)-2-(5H-tetrazol-5-yl)acetamide. Its key properties are summarized in the table below.

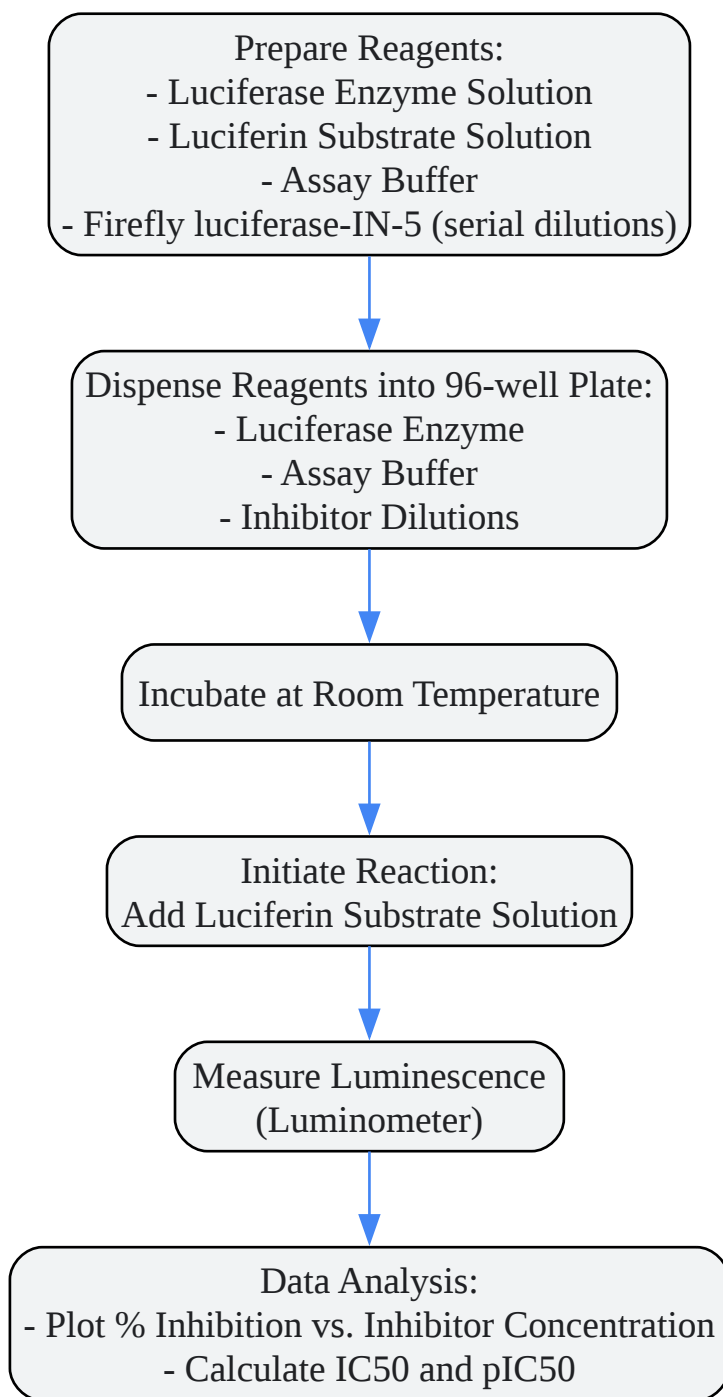
Property	Value
IUPAC Name	N-(4-benzoylphenyl)-2-(5H-tetrazol-5-yl)acetamide
Molecular Formula	C ₁₆ H ₁₃ N ₅ O ₂
Molecular Weight	319.31 g/mol
CAS Number	959557-37-0
Appearance	Solid

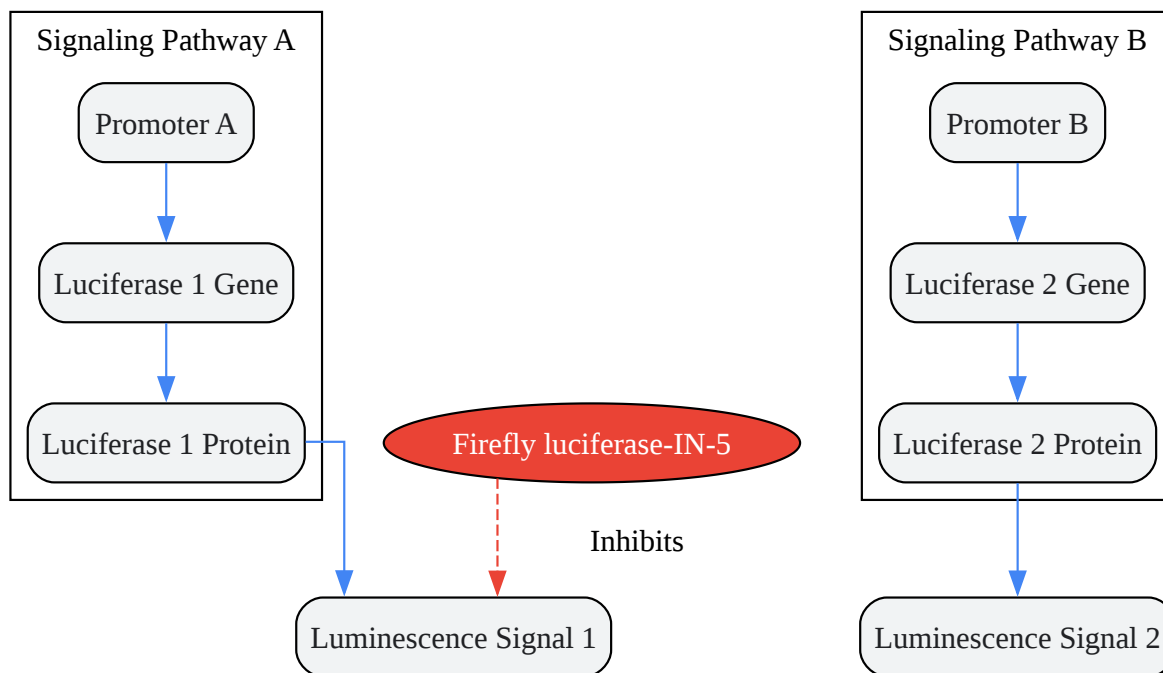
Synthesis of Firefly luciferase-IN-5

While the primary publication by Ho et al. does not provide a detailed synthesis protocol, the synthesis of related N-phenyl-2-(heterocyclyl)acetamides is a well-established area of medicinal chemistry. A plausible synthetic route for **Firefly luciferase-IN-5**, based on common organic synthesis methodologies, is outlined below. This proposed synthesis is for illustrative purposes and would require optimization for practical application.

Proposed Synthetic Pathway







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